

Analytical methods for 2-Chloromethyl-pyridin-4-ol characterization

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Compound of Interest

Compound Name: 2-Chloromethyl-pyridin-4-ol

Cat. No.: B8191713

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Application Note: Comprehensive Analytical Characterization of **2-Chloromethyl-pyridin-4-ol**

Executive Summary & Chemical Context

2-Chloromethyl-pyridin-4-ol (CAS: 1227584-75-9) is a critical heterocyclic intermediate used in the synthesis of bioactive pharmaceutical ingredients (APIs), including kinase inhibitors and antihistamines. Its structural duality—possessing both a nucleophilic hydroxyl group and an electrophilic chloromethyl moiety—makes it a versatile but chemically unstable synthon.

Critical Analytical Challenges:

- **Tautomerism:** The molecule exists in equilibrium between the 4-hydroxypyridine (lactim) and 4-pyridone (lactam) forms. This equilibrium is solvent-dependent and significantly alters chromatographic retention and NMR shifts.
- **Genotoxic Potential:** As a chloromethyl-pyridine derivative, it is structurally alert as a potential alkylating agent (genotoxic impurity). Detection limits must often reach ppm levels (TTC thresholds).

- **Hydrolytic Instability:** The chloromethyl group is highly susceptible to hydrolysis in aqueous media, yielding 2-hydroxymethyl-pyridin-4-ol.

Safety & Handling Protocol (Must Read)

WARNING: Potent Alkylating Agent

- **Hazard:** Suspected carcinogen/mutagen due to alkylation capability.
- **Storage:** Store at -20°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive.
- **Solubilization:** Prepare fresh in anhydrous DMSO or Acetonitrile immediately prior to analysis. Avoid protic solvents (MeOH, Water) for stock solutions.

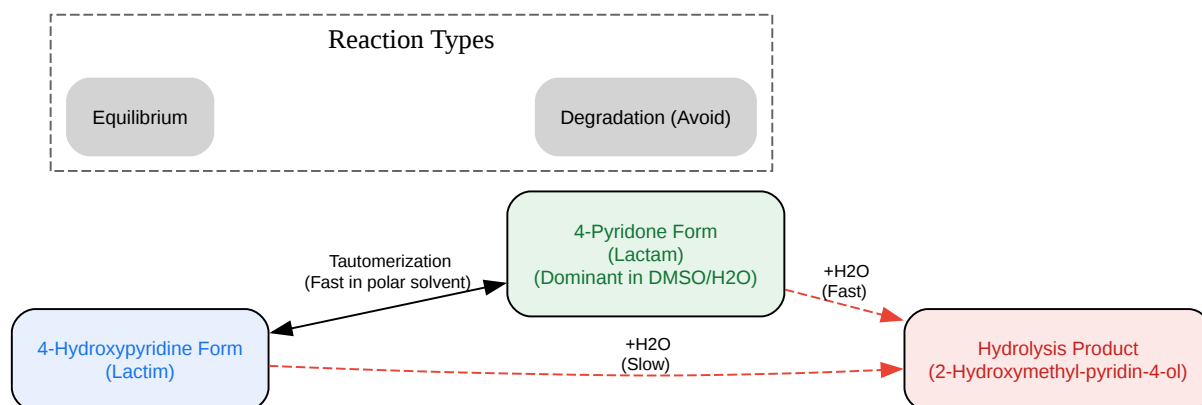
Physicochemical Profiling & Tautomerism

Understanding the tautomeric state is a prerequisite for interpreting spectral data.

Property	4-Hydroxypyridine Form (Lactim)	4-Pyridone Form (Lactam)
Dominant Phase	Gas phase, Non-polar solvents	Polar solvents (H ₂ O, DMSO), Solid State
Aromaticity	Fully Aromatic	Partial Aromaticity (Cross-conjugated)
H-Bonding	Donor (OH) & Acceptor (N)	Donor (NH) & Acceptor (C=O)
Reactivity	O-alkylation favored	N-alkylation favored

Visualization: Tautomeric & Degradation Pathways

The following diagram illustrates the equilibrium and the primary degradation route (hydrolysis) that analysts must prevent.



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Caption: Tautomeric equilibrium between lactim/lactam forms and the irreversible hydrolysis pathway.

Analytical Protocol A: HPLC-UV/MS Method

Objective: Quantify purity and monitor hydrolysis degradation. Constraint: Minimize on-column degradation.

Method Parameters

Parameter	Specification	Rationale
Column	C18 End-capped (e.g., Waters XBridge or Agilent Zorbax), 3.5 μ m, 150 x 4.6 mm	End-capping reduces silanol interactions with basic pyridine nitrogen.
Mobile Phase A	10 mM Ammonium Acetate (pH 5.5)	pH 5.5 buffers the pyridine (pKa ~3.2 and ~11) without accelerating hydrolysis (rapid at extreme pH).
Mobile Phase B	Acetonitrile (LC-MS Grade)	Aprotic solvent minimizes solvolysis.
Gradient	5% B to 90% B over 15 min	Fast gradient to elute reactive species quickly.
Flow Rate	1.0 mL/min	Standard backpressure.
Temp	10°C (Column & Autosampler)	CRITICAL: Low temperature significantly retards hydrolysis during the run.
Detection	UV @ 254 nm / ESI+ MS	254 nm aligns with the pyridine chromophore. MS required for impurity ID.

Step-by-Step Workflow

- Sample Diluent: Use 100% Acetonitrile (ACN). Do not use water/methanol in the diluent.
- Preparation: Weigh 5 mg of sample into a volumetric flask. Dissolve in ACN. Sonicate briefly (<30s) if needed.
- Injection: Inject immediately. If using an autosampler, ensure the tray is cooled to 4°C.
- Integration: The 4-pyridone tautomer may cause peak tailing. Ensure integration parameters account for slight asymmetry.

Analytical Protocol B: NMR Characterization

Objective: Structural confirmation and tautomer ratio assessment.

- Solvent Choice: DMSO-d6 is the gold standard. It stabilizes the 4-pyridone form and prevents rapid proton exchange, allowing observation of the NH/OH signals.
- Key Signals (1H NMR, 400 MHz, DMSO-d6):
 - δ 11.0 - 11.5 ppm (br s, 1H): NH proton (indicates Pyridone form).
 - δ 6.0 - 7.8 ppm (m, 3H): Pyridine ring protons. Pattern depends on substitution (d, dd).
 - δ 4.6 - 4.8 ppm (s, 2H): -CH₂Cl (Chloromethyl group). Note: If this shifts to ~4.4 ppm and broadens, suspect hydrolysis to -CH₂OH.

Self-Validating Check: If the integration of the -CH₂Cl peak is < 2.0 relative to the aromatic protons, or if a new methylene signal appears upfield, the sample has degraded.

Stability Assessment Protocol

Since this molecule is an intermediate, its "hold time" in solution is a critical process parameter.

Experiment: Determination of Solution Half-Life (

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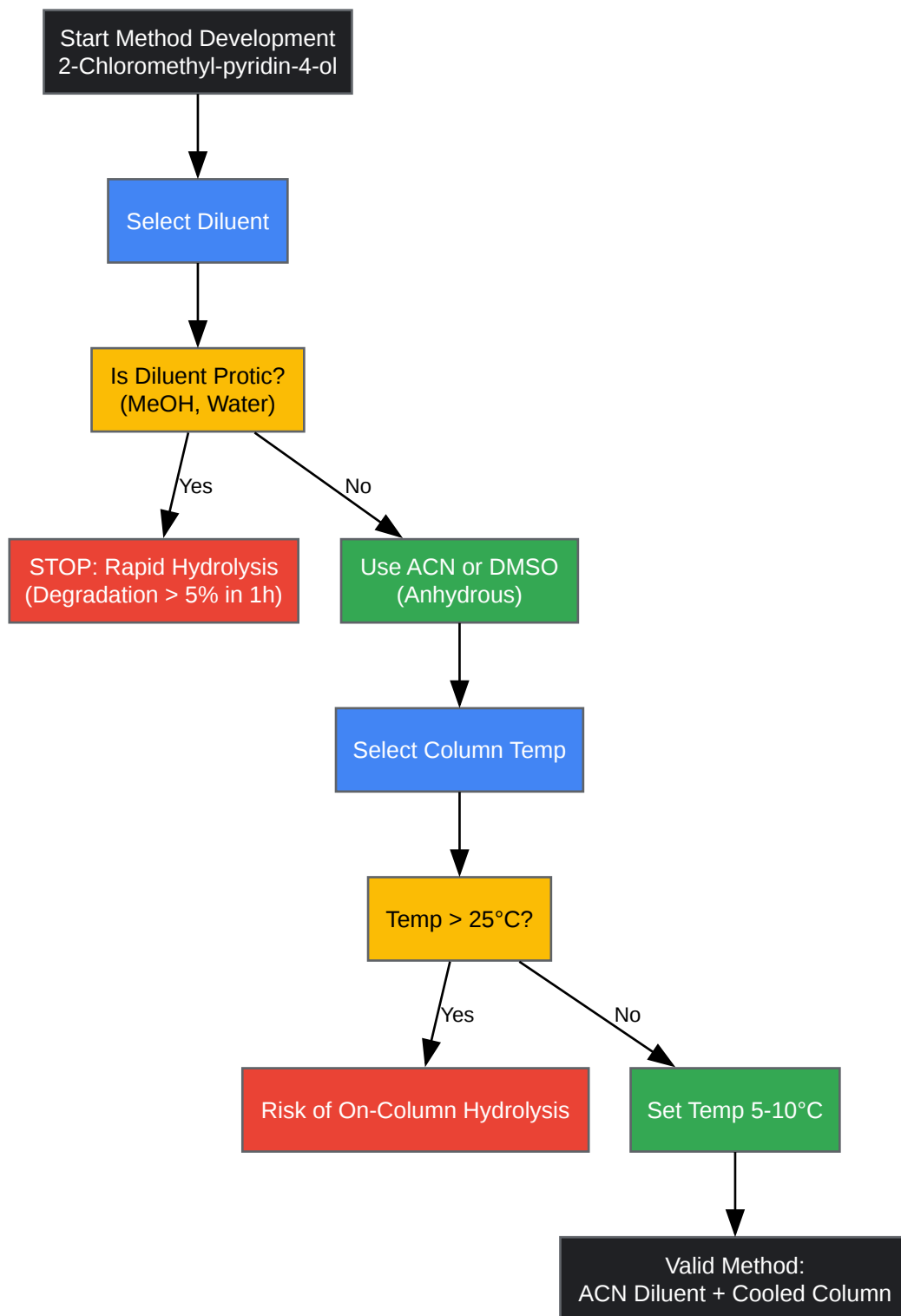
- Preparation: Prepare a 1 mg/mL stock in ACN.
- Spike: Spike the stock into three buffers: pH 2.0, pH 7.0, pH 10.0 (1:10 dilution).
- Monitoring: Inject onto HPLC every 15 minutes for 4 hours.
- Calculation: Plot

vs. Time. The slope

gives

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Visualization: Method Development Decision Tree



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Caption: Decision tree for minimizing analytical artifacts during method development.

References

- ChemSrc. (2023). **2-Chloromethyl-pyridin-4-ol** (CAS 1227584-75-9) Product Entry.[1][2]
Retrieved from [[Link](#)]
- WuXi Biology. (2020). Tautomerism: 2-Hydroxypyridine vs 2-Pyridone Equilibrium. Retrieved from [[Link](#)]
- National Institutes of Health (NIH). (2020). Synthesis of N-difluoromethylated pyridines and 4-pyridones. (Discusses alkylation of pyridone systems). Retrieved from [[Link](#)]
- ResearchGate. (2014). Method development for 2-chloromethyl-3,4-dimethoxy pyridine hydrochloride. (Analogous method). Retrieved from [[Link](#)]

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Sources

- 1. CAS#:153823-58-6 | 2-Chloro-4-nitrophenyl 2,3,4,6-tetra-O-acetyl- α -D-glucopyranoside | Chemsrcc [chemsrc.com]
- 2. CAS#:886900-12-5 | 2-hydroxy-4-oxo-N-(pyridin-3-ylmethyl)-4H-pyrido[1,2-a]pyrimidine-3-carboxamide | Chemsrcc [chemsrc.com]
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